

# Technical Guide: 4-Isopropylhexane-1,5-diamine

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## Compound of Interest

Compound Name: 4-Isopropylhexane-1,5-diamine

CAS No.: 149963-21-3

Cat. No.: B123171

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CAS Number: 149963-21-3 Molecular Formula: C

H

N

IUPAC Name: 4-propan-2-ylhexane-1,5-diamine<sup>[1][2][3]</sup>

## Executive Summary

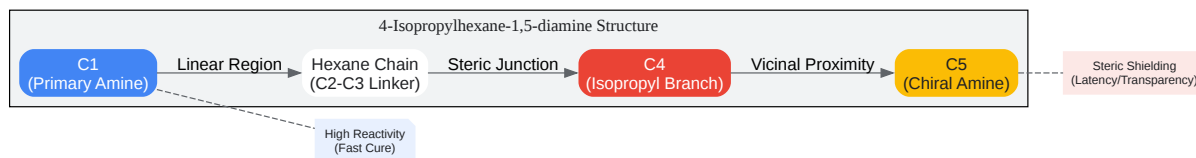
**4-Isopropylhexane-1,5-diamine** is a specialized aliphatic diamine characterized by a branched carbon backbone.<sup>[1]</sup> Unlike linear diamines (e.g., 1,6-hexanediamine) used in crystalline nylons, the isopropyl substituent at the C4 position introduces significant steric hindrance and asymmetry.<sup>[1]</sup> This structural feature disrupts polymer chain packing, making this compound a critical monomer for amorphous polyamides (transparent nylons) and a latent curing agent for epoxy resins where extended pot life is required.<sup>[1]</sup>

## Chemical Identity & Physical Properties<sup>[3][4][5][6][7]</sup>

The molecule features two primary amine groups with distinct steric environments: one at the terminal C1 position (less hindered) and one at the chiral C5 position (more hindered).

## Structural Visualization

The following diagram illustrates the chemical connectivity and the steric environment of the amine groups.



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Caption: Structural logic of CAS 149963-21-3, highlighting the differential reactivity between the C1 and C5 amine sites due to the isopropyl branch.

## Physicochemical Data Table

Property	Value	Note
Molecular Weight	158.29 g/mol	
Appearance	Colorless to pale yellow liquid	Typical of aliphatic diamines
Boiling Point	~220–230 °C (Predicted)	High BP due to H-bonding
LogP	1.1	Moderate lipophilicity
Topological Polar Surface Area	52 Å <sup>2</sup>	Dictates adhesion properties
Rotatable Bonds	4	Flexibility for crosslinking

## Synthesis & Production Methodologies

The synthesis of **4-Isopropylhexane-1,5-diamine** is non-trivial due to the specific positioning of the isopropyl group. Industrial routes typically employ cyanoethylation followed by reductive amination or nitrile reduction.

### Primary Synthetic Pathway (Keto-Nitrile Route)

This route ensures the correct carbon skeleton construction before introducing the amine functionalities.

- Precursor Formation (Michael Addition):
  - Reactants: 3-Methyl-2-butanone (Isopropyl Methyl Ketone) + Acrylonitrile.[1]
  - Catalyst: Strong base (e.g., KOH or Triton B).[1]
  - Mechanism:[1][4][5] The thermodynamic enolate of the ketone attacks the acrylonitrile. While kinetic control favors the terminal methyl, thermodynamic control (high temp, equilibrium) favors the substituted carbon, leading to the branched intermediate 4-isopropyl-5-oxohexanenitrile.[1]
  - Note: Isomer separation may be required to isolate the 4-isopropyl isomer from the linear 6-methyl-5-oxoheptanenitrile.
- Reductive Amination/Hydrogenation:
  - Reactants: 4-Isopropyl-5-oxohexanenitrile + NH  
  
+ H  
  
.[1]
  - Catalyst: Raney Nickel or Cobalt.
  - Conditions: High pressure (50–100 bar), 80–120 °C.[1]
  - Transformation: The ketone moiety undergoes reductive amination to form the C5 amine, while the nitrile group is hydrogenated to the C1 primary amine.[1]

## Alternative Route (Malononitrile Strategy)

As indicated in specialized chemical catalogs [1], a route involving malononitrile is utilized for specific isomer control.[1]

- Step 1: Knoevenagel condensation of Isobutyraldehyde with Malononitrile to form 2-isopropylidenemalononitrile.
- Step 2: Michael addition of a C3-ketone enolate (e.g., acetone derivative) followed by decarboxylation/reduction. Note: This route is more complex and typically reserved for high-

purity research grades.[1]

## Self-Validating Quality Protocol

To ensure the integrity of the synthesized diamine, the following protocol is recommended:

- Amine Value Titration: Dissolve 0.5g sample in acetic acid. Titrate with 0.1N Perchloric acid in acetic acid using Crystal Violet indicator.
  - Validation: Theoretical Amine Value =  
. Deviations >5% indicate incomplete reduction or oligomerization.
- GC-MS Analysis: Use a non-polar column (HP-5). Look for the molecular ion peak at m/z 158 and characteristic fragment loss of isopropyl (m/z 115).

## Applications in Material Science

### Epoxy Curing Agents (Latent Systems)

CAS 149963-21-3 serves as a superior curing agent compared to linear amines (e.g., DETA, TETA) for applications requiring latency (long pot life).[1]

- Mechanism: The C1 amine reacts rapidly with epoxy groups at room temperature (B-stage). The C5 amine, shielded by the bulky isopropyl group and the methyl branch, reacts significantly slower, often requiring heat activation.[1]
- Benefit: This "staged" curing allows for the formulation of one-pot adhesives that remain workable for hours but cure fully upon heating.

### Amorphous Polyamides (Transparent Nylons)

When polymerized with dicarboxylic acids (e.g., terephthalic acid), this diamine prevents the formation of crystalline spherulites.[1]

- Optical Clarity: The isopropyl side chain disrupts inter-chain hydrogen bonding regularity, resulting in a polymer with high light transmission.[1]

- Dimensional Stability: The hydrophobic isopropyl group reduces water absorption compared to standard Nylon 6,6, maintaining mechanical properties in humid environments.[1]

## Experimental Workflow: Polyamide Synthesis

Objective: Synthesis of amorphous semi-aromatic polyamide.

- Salt Formation:
  - Mix equimolar amounts of **4-Isopropylhexane-1,5-diamine** and Terephthalic acid in ethanol.
  - Heat to 60°C until dissolved, then cool to precipitate the "Nylon Salt".[1] Filter and dry.
- Polycondensation:
  - Place salt in a high-pressure autoclave.
  - Purge with N<sub>2</sub>.
  - Heat to 220°C (1 hour) to form prepolymer.
  - Raise temperature to 270°C and apply vacuum (<1 mmHg) for 30 mins to drive off water and increase molecular weight.
- Characterization:
  - Measure Intrinsic Viscosity (IV) in m-cresol. Target IV > 0.8 dL/g for structural applications.

## Safety and Handling

- Hazards: Like most low-molecular-weight aliphatic amines, this compound is corrosive (Skin Corr.[1] 1B) and causes severe eye damage.
- Storage: Store under nitrogen atmosphere. Amines react with atmospheric CO<sub>2</sub> to form carbamates (white crust), which deactivate the curing potential.[1]

## References

- PubChem. (n.d.). **4-Isopropylhexane-1,5-diamine** (CID 19005201).<sup>[1]</sup><sup>[3]</sup> National Library of Medicine.<sup>[3]</sup> Retrieved February 10, 2026, from [\[Link\]](#)<sup>[1]</sup>

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## Sources

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